

Structural Analysis of Avridine and its Analogs: A Technical Guide

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Compound of Interest

Compound Name: *Avridine*

Cat. No.: *B1665853*

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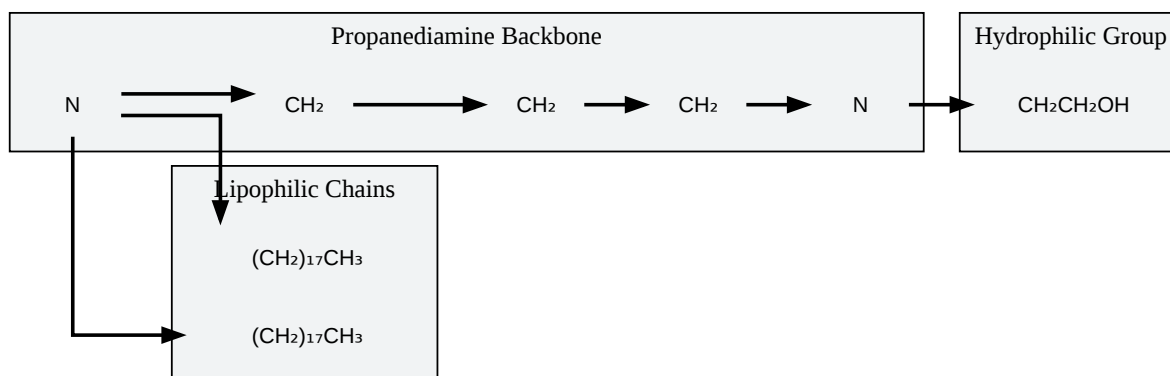
For Researchers, Scientists, and Drug Development Professionals

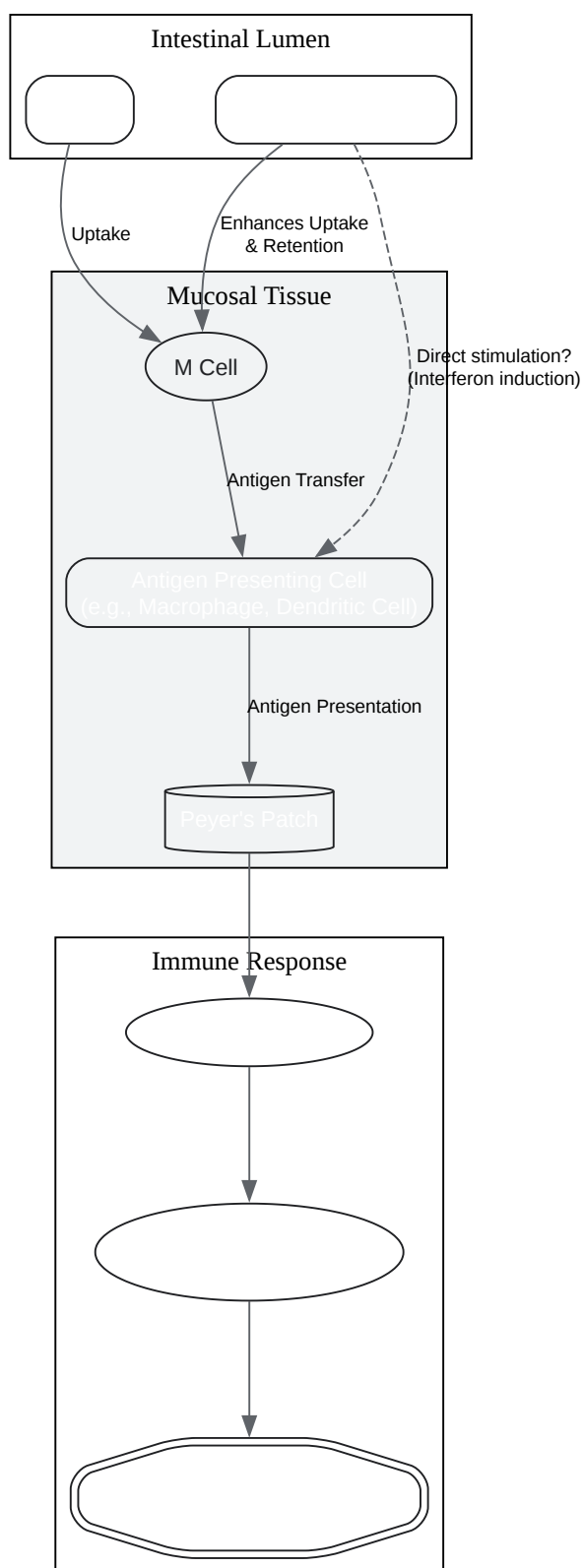
Introduction

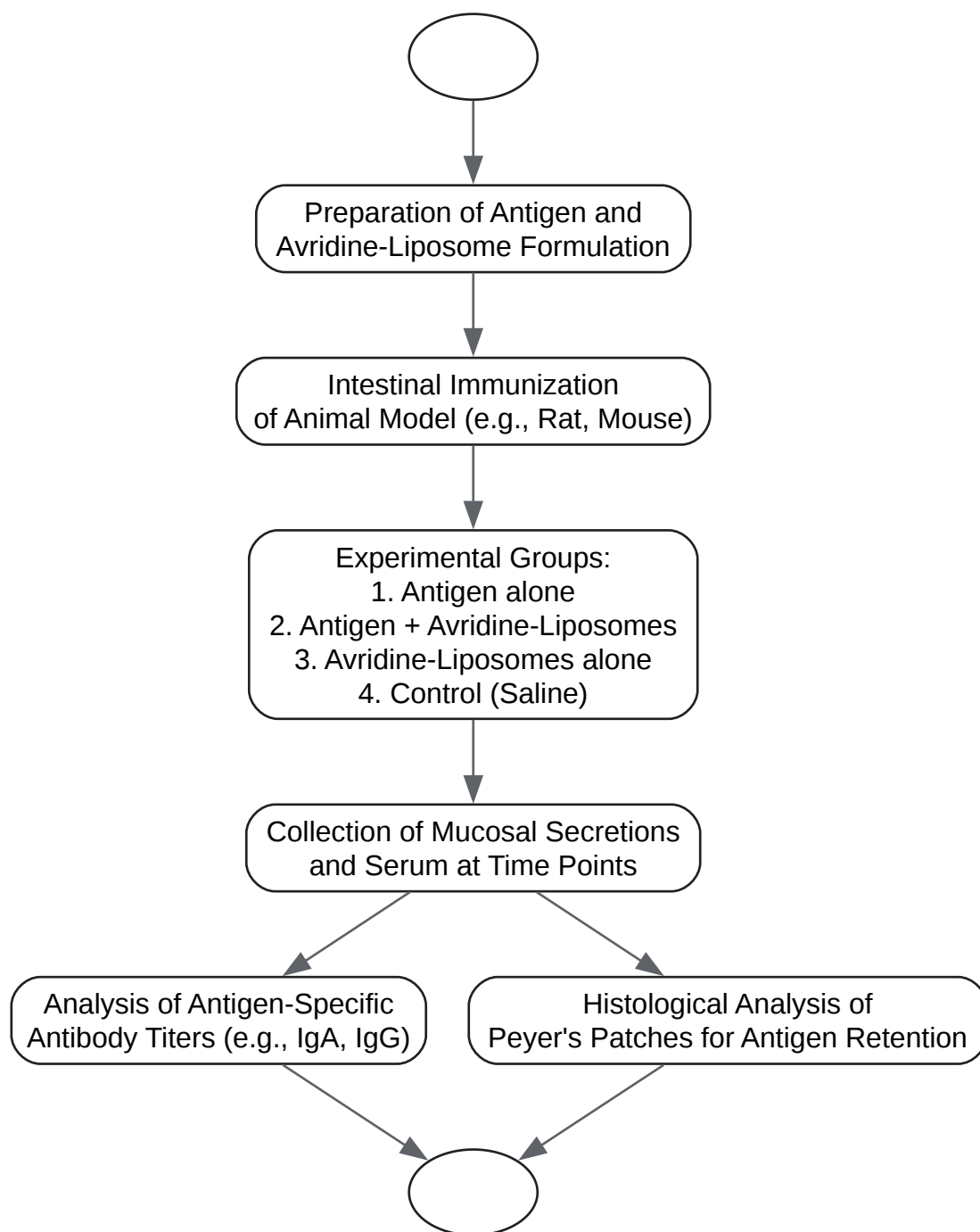
Avridine, chemically identified as N,N-dioctadecyl-N',N'-(2-hydroxymethyl)propanediamine, is a synthetic lipoidal amine that has demonstrated significant potential as an immunological adjuvant, particularly in enhancing mucosal immunity.[1] Unlike the well-studied acridine derivatives, which are primarily known for their intercalating properties with DNA, **Avridine** and its analogs represent a distinct class of aliphatic diamines with immunomodulatory functions. This technical guide provides a comprehensive overview of the structural aspects and biological activities of **Avridine**, summarizing the available quantitative data, outlining its mechanism of action, and presenting detailed experimental insights where available in the existing literature.

Core Structure and Physicochemical Properties

Avridine's structure is characterized by two long C18 alkyl chains (dioctadecyl) attached to one nitrogen atom of a propanediamine backbone, with a 2-hydroxyethyl group on the other nitrogen. This amphipathic structure, possessing both lipophilic alkyl chains and a hydrophilic amine head, is crucial for its biological activity.







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References

- 1. Enhanced mucosal priming by cholera toxin and procholera toxin with a lipoidal amine adjuvant (avridine) delivered in liposomes - PubMed [pubmed.ncbi.nlm.nih.gov]
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